

ERG240: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: **ERG240**

Cat. No.: **B10830378**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ERG240 is a potent and selective inhibitor of branched-chain amino acid aminotransferase 1 (BCAT1), an enzyme that plays a crucial role in the metabolism of branched-chain amino acids (BCAAs) such as leucine.^{[1][2]} By inhibiting BCAT1, **ERG240** modulates metabolic pathways within cells, particularly in activated macrophages, leading to anti-inflammatory effects.^{[1][3]} This document provides detailed protocols for the preparation of **ERG240** stock solutions and its application in common research settings, along with a summary of its key characteristics and mechanism of action. **ERG240** is a valuable tool for research in areas such as cancer, rheumatoid arthritis, and other inflammatory diseases.^[4]

Physicochemical Properties and Solubility

ERG240 is a white to off-white solid.^[5] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	166.15 g/mol	[4][5]
Formula	C ₇ H ₁₁ NaO ₃	[4][5]
CAS Number	1415683-79-2	[4][5]
Appearance	Solid	[4][5]
Color	White to off-white	[5]
Purity	>99%	
Storage (Solid)	-20°C for 3 years	[4]
Storage (Inert)	-80°C for 1 year	[4]

Solubility Data

ERG240 exhibits good solubility in common laboratory solvents. It is important to use fresh, anhydrous solvents, as the presence of moisture can affect solubility.[2] Sonication or gentle warming can be used to aid dissolution.[5]

Solvent	Solubility	Notes	Reference
DMSO	≥ 34 mg/mL (≥ 202.17 mM)	Use fresh, moisture-free DMSO.	[2]
90 mg/mL (541.68 mM)	Sonication is recommended.	[4]	
100 mg/mL (601.87 mM)	Ultrasonic assistance may be needed. Hygroscopic.		
Water	90 mg/mL (541.68 mM)	Sonication is recommended.	[4]
100 mg/mL (601.87 mM)	Ultrasonic assistance may be needed.		
Ethanol	34 mg/mL		

Experimental Protocols

Protocol 1: Preparation of ERG240 Stock Solution for In Vitro Cell-Based Assays

This protocol describes the preparation of a high-concentration stock solution of **ERG240** in DMSO, suitable for use in cell culture experiments.

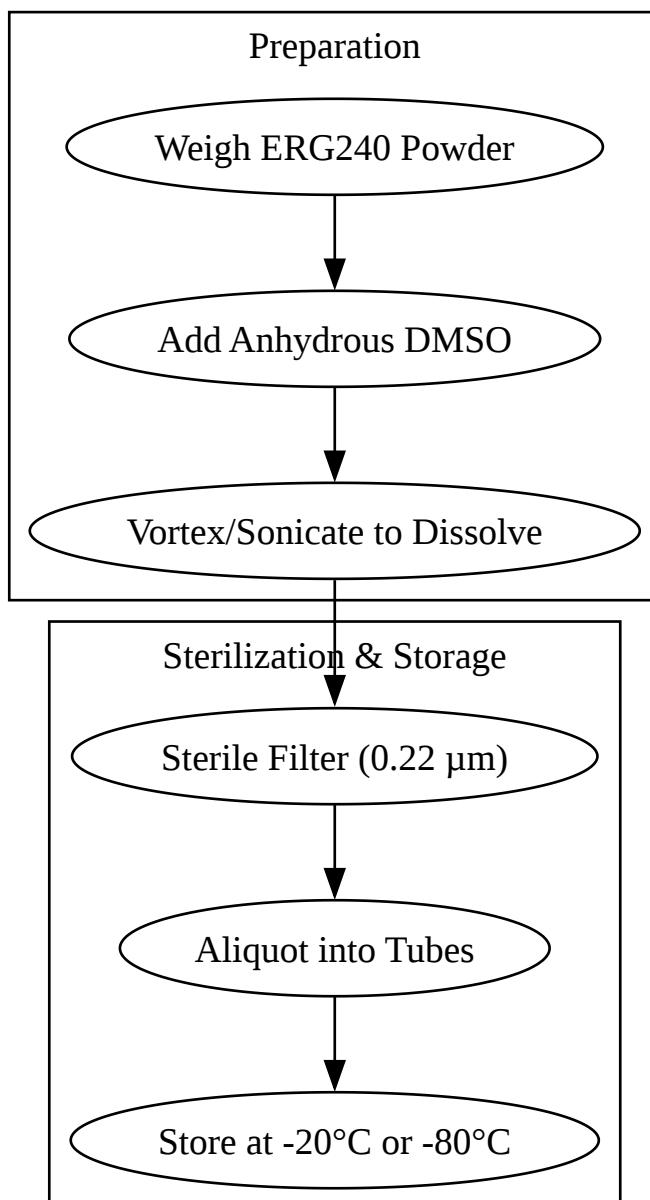
Materials:

- **ERG240** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Sterile 0.22 μ m syringe filter

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to maintain the sterility of the stock solution.
- Weighing: Accurately weigh the desired amount of **ERG240** powder. For example, to prepare a 100 mM stock solution, weigh out 16.62 mg of **ERG240**.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the weighed **ERG240** powder to achieve the desired concentration. For a 100 mM stock, add 1 mL of DMSO to 16.62 mg of **ERG240**.
 - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution. Gentle warming can also be applied.

- Sterilization: Filter the stock solution through a sterile 0.22 μm syringe filter into a new sterile microcentrifuge tube to ensure sterility.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[4]



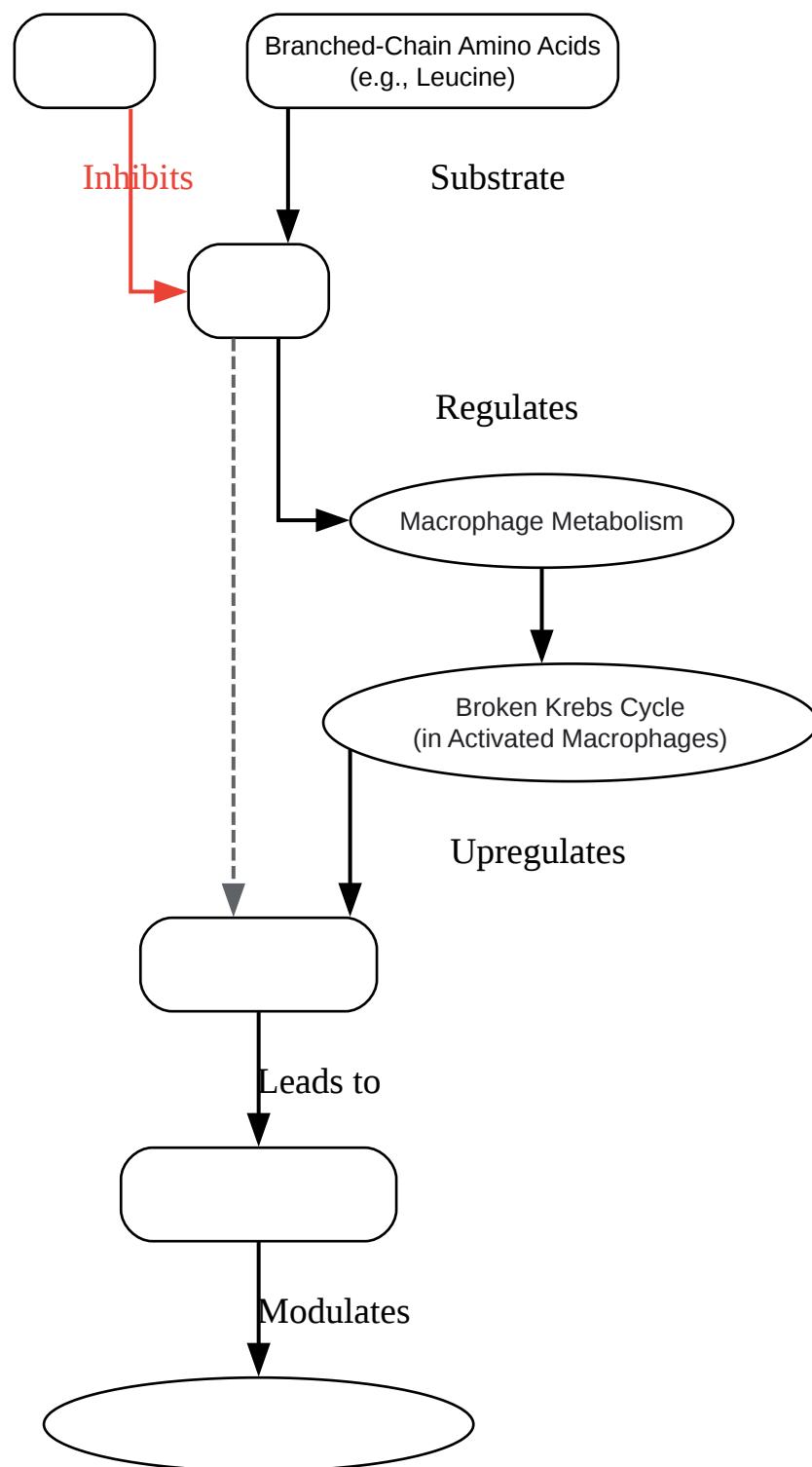
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Caption: Workflow for preparing an **ERG240** formulation for in vivo studies.

Mechanism of Action and Signaling Pathway

ERG240 is a leucine analog that selectively inhibits the enzymatic activity of BCAT1. [1] In activated macrophages, BCAT1 plays a key role in metabolic reprogramming. [3] Inhibition of BCAT1 by **ERG240** disrupts the catabolism of branched-chain amino acids, leading to a decrease in glycolysis and oxygen consumption. [1] This metabolic shift results in the downregulation of Immunoresponsive Gene 1 (IRG1) and a subsequent reduction in the production of itaconate, a key immunomodulatory metabolite. [1][6] The overall effect is a suppression of the pro-inflammatory phenotype of macrophages.

Signaling Pathway of **ERG240** in Macrophages:

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Caption: **ERG240** inhibits BCAT1, modulating macrophage metabolism and reducing inflammation.

Application Examples

In Vitro Studies

- Macrophage Polarization: **ERG240** has been used to study its effects on macrophage activation and polarization. In human monocyte-derived macrophages, 20 μ M **ERG240** for 3 hours significantly reduced IRG1 mRNA and protein levels, as well as itaconate production. [5]*
- Cell Migration Assays: The impact of **ERG240** on cell migration can be assessed using transwell migration assays. In bone marrow-derived macrophages (BMDMs), **ERG240** at concentrations of 5 μ M and 10 μ M for 24 hours significantly inhibited migration. [5]

In Vivo Studies

- Models of Inflammation: **ERG240** has shown efficacy in animal models of inflammatory diseases.
 - Collagen-Induced Arthritis (CIA) in mice: Oral administration of **ERG240** at doses of 720 mg/kg and 1000 mg/kg once daily significantly alleviated inflammation and joint destruction. [5]
 - Acute Inflammation in mice: Intraperitoneal injection of **ERG240** at 500 mg/kg significantly decreased the pro-inflammatory response in an LPS-induced acute inflammation model. [5]

Summary of Experimental Concentrations

Application	Organism/Cell Type	Concentration/Dose age	Reference
In Vitro	Human Monocyte-Derived Macrophages	20 μ M	[5]
Bone Marrow-Derived Macrophages (mouse)		5 μ M, 10 μ M	[5]
In Vivo	Mouse (Collagen-Induced Arthritis)	720 mg/kg, 1000 mg/kg (p.o.)	[5]
Mouse (LPS-induced inflammation)		500 mg/kg (i.p.)	[5]

Conclusion

ERG240 is a powerful research tool for investigating the role of BCAT1 and branched-chain amino acid metabolism in health and disease. The protocols and information provided in this document are intended to guide researchers in the effective use of **ERG240** in their studies. Proper preparation and handling of **ERG240** are crucial for obtaining reliable and reproducible results.

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- To cite this document: BenchChem. [ERG240: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10830378#preparing-erg240-stock-solution-for-research\]](https://www.benchchem.com/product/b10830378#preparing-erg240-stock-solution-for-research)

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